

"4-Methyltetrahydro-2H-pyran-4-carboxylic acid"

IUPAC name and synonyms

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Compound of Interest

Compound Name: 4-Methyltetrahydro-2H-pyran-4-carboxylic acid

Cat. No.: B1314418

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Technical Guide: 4-Methyltetrahydro-2H-pyran-4-carboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Methyltetrahydro-2H-pyran-4-carboxylic acid is a heterocyclic organic compound. Its structure, featuring a tetrahydropyran ring with a carboxylic acid and a methyl group at the 4-position, makes it a valuable building block in medicinal chemistry and drug discovery. The tetrahydropyran motif is a privileged scaffold in many biologically active compounds, often conferring favorable pharmacokinetic properties such as improved solubility and metabolic stability. This document provides a technical overview of the available information on **4-Methyltetrahydro-2H-pyran-4-carboxylic acid**, including its nomenclature, physicochemical properties, and potential applications.

Chemical Identity and Nomenclature

The systematic IUPAC name for this compound is **4-Methyltetrahydro-2H-pyran-4-carboxylic acid**. An alternative systematic name is 4-methyloxane-4-carboxylic acid.

Synonyms:

- 4-Methyl-tetrahydropyran-4-carboxylic acid

Physicochemical Properties

Quantitative data for **4-Methyltetrahydro-2H-pyran-4-carboxylic acid** is summarized in the table below. This information is primarily sourced from chemical supplier databases.

Property	Value	Reference
CAS Number	233276-38-5	N/A
Molecular Formula	C ₇ H ₁₂ O ₃	N/A
Molecular Weight	144.17 g/mol	N/A
Boiling Point	256.792 °C at 760 mmHg	[1]
Flash Point	105.124 °C	[1]
Density	1.125 g/cm ³	[1]
Purity	Typically available at ≥95%	[1]
Storage	Sealed in a dry environment at room temperature.	N/A

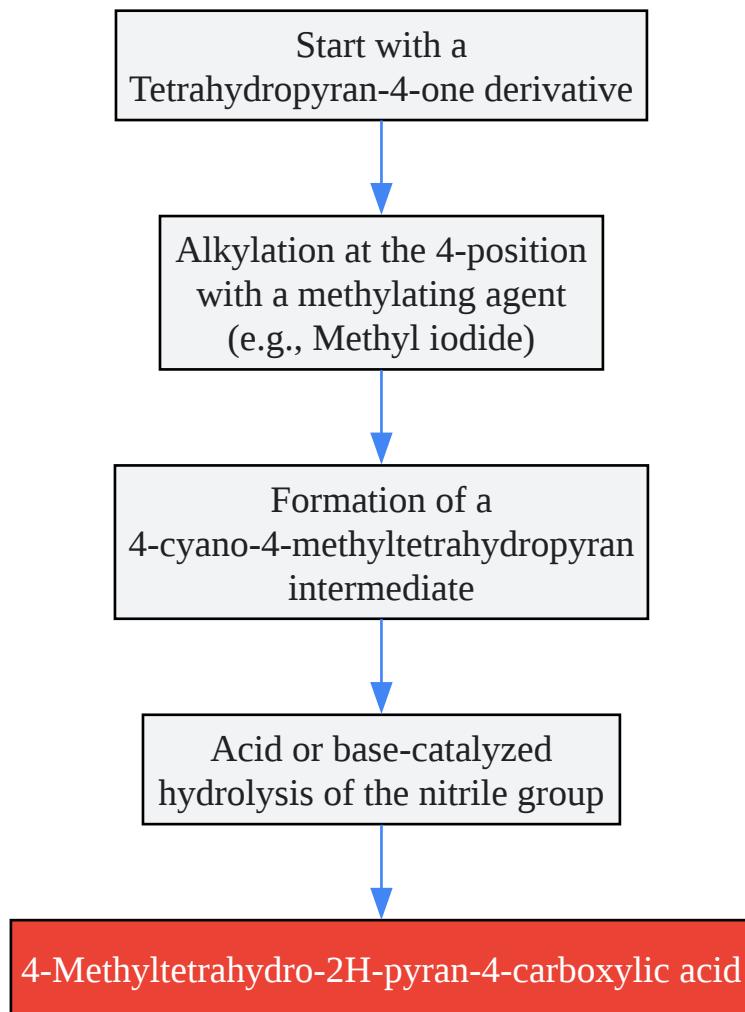
Experimental Protocols

Detailed, peer-reviewed experimental protocols for the specific synthesis of **4-Methyltetrahydro-2H-pyran-4-carboxylic acid** are not readily available in the public domain. However, a plausible synthetic route can be inferred from the established synthesis of the parent compound, Tetrahydro-2H-pyran-4-carboxylic acid. The key difference would be the use of a methylated starting material.

A general conceptual workflow for its synthesis is proposed below. This is a hypothetical pathway and would require optimization and experimental validation.

Conceptual Synthesis Workflow

A potential synthetic route could involve the alkylation of a suitable precursor followed by hydrolysis.



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Conceptual synthesis workflow.

Signaling Pathways and Biological Applications

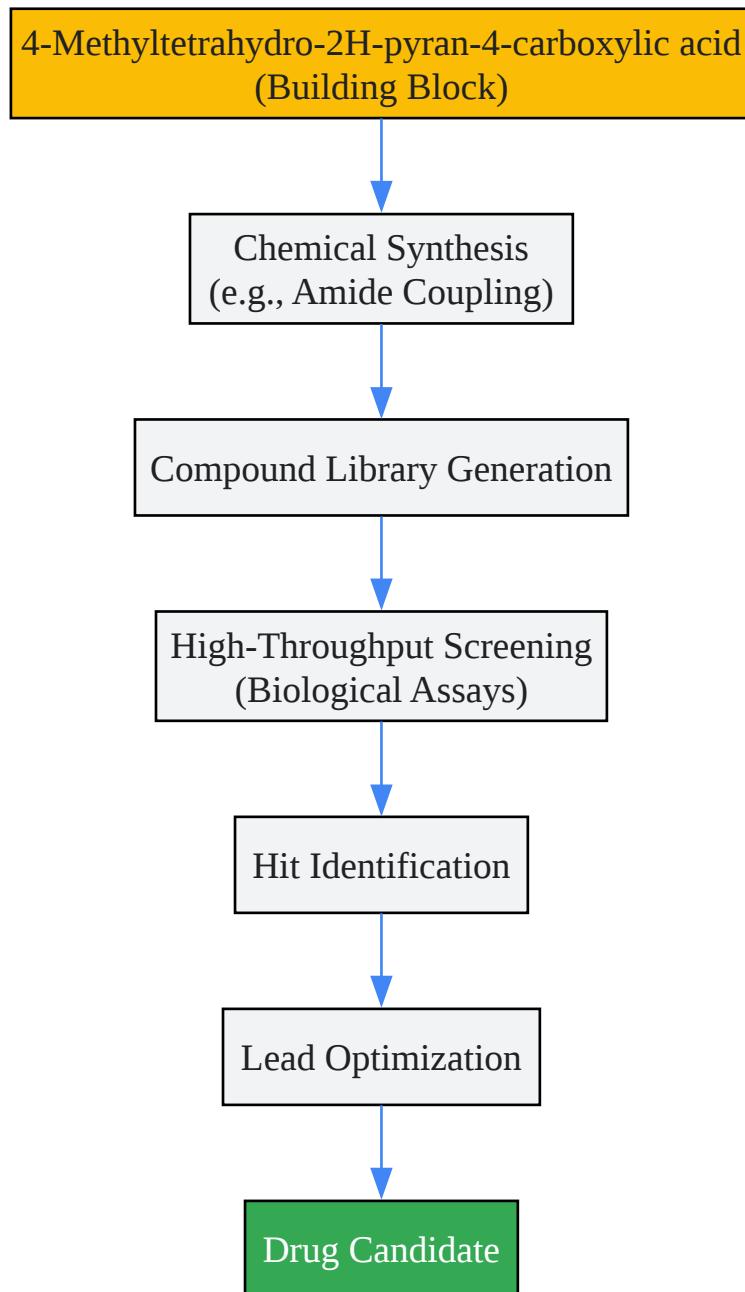
Currently, there is no specific information available in published literature detailing the involvement of **4-Methyltetrahydro-2H-pyran-4-carboxylic acid** in defined signaling pathways or its specific biological activities. Its structural similarity to other compounds used in drug discovery suggests that it is likely utilized as a chemical building block for the synthesis of more complex molecules with potential therapeutic applications. The carboxylic acid group can serve as a handle for forming amide bonds, while the tetrahydropyran ring acts as a stable scaffold.

The general class of pyran-containing molecules has been investigated for a wide range of biological activities, including but not limited to antiviral, antibacterial, and anticancer

properties.

Logical Relationship in Drug Discovery

The following diagram illustrates the logical role of **4-Methyltetrahydro-2H-pyran-4-carboxylic acid** as a building block in a typical drug discovery and development process.



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Role in Drug Discovery Workflow.

Conclusion

4-Methyltetrahydro-2H-pyran-4-carboxylic acid is a commercially available compound with well-defined physicochemical properties. While specific, detailed synthesis protocols and biological data are not extensively documented in publicly accessible literature, its chemical structure strongly suggests its utility as a scaffold and building block in the synthesis of novel chemical entities for drug discovery and development. Researchers interested in utilizing this compound would likely need to develop and optimize synthetic methodologies based on related chemical transformations. Future studies are warranted to explore the potential biological activities of derivatives of this compound.

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References

- 1. 四氢-2H-吡喃-4-羧酸甲酯 produced by BASF, ≥98.0% (GC) | Sigma-Aldrich [sigmaaldrich.com]
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